

Technical Guide: Fluorescent Red 731 Reactive Spectral Properties & Bioconjugation Protocols

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Compound of Interest

Compound Name: *Fluorescent red 731 reactive*

Cat. No.: *B12056615*

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Executive Summary

Fluorescent Red 731 Reactive (Catalog Ref: Sigma 56794) is a high-performance near-infrared (NIR) fluorophore designed for deep-tissue imaging and high-sensitivity fluorescence assays. With an excitation maximum at 736 nm and emission at 759 nm, it operates within the "optical window" of biological tissue, where hemoglobin and water absorption are minimized.

This guide targets researchers requiring precise bioconjugation of antibodies, proteins, or amine-modified oligonucleotides. The "Reactive" designation refers to the functional Succinimidyl Ester (NHS-ester) moiety, enabling covalent attachment to primary amines () under physiological to slightly alkaline conditions.^[1]

Key Technical Specifications

Property	Value	Notes
Excitation Max ()	736 nm	Determined in Ethanol
Emission Max ()	759 nm	Stokes Shift 23 nm
Molar Extinction Coeff.[2][3][4] ()	225,000 M cm	High absorptivity for bright signal
Molecular Weight	859.98 g/mol	Formula:
Reactive Group	NHS-Ester	Targets Lysine residues & N-termini
Solubility	DMF, DMSO, Water	Stock preparation in anhydrous DMF recommended

Spectral Architecture & Photophysics

The NIR Advantage

Fluorescent Red 731 occupies the Near-Infrared I (NIR-I) window (700–900 nm). Unlike visible dyes (e.g., FITC, PE), Red 731 bypasses the primary sources of biological background noise:

- **Autofluorescence:** Tissue collagen and elastin autofluorescence drops significantly above 600 nm.
- **Light Scattering:** Rayleigh scattering scales as

; Red 731 experiences significantly less scattering than green/blue dyes, enhancing spatial resolution in thick samples.

Spectral Topology Diagram

The following diagram illustrates the photon energy transfer pathway, highlighting the Stokes shift essential for signal-to-noise separation.



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Figure 1: Jablonski-style diagram depicting the excitation-emission cycle of Fluorescent Red 731.

Bioconjugation Chemistry: The NHS-Ester Mechanism

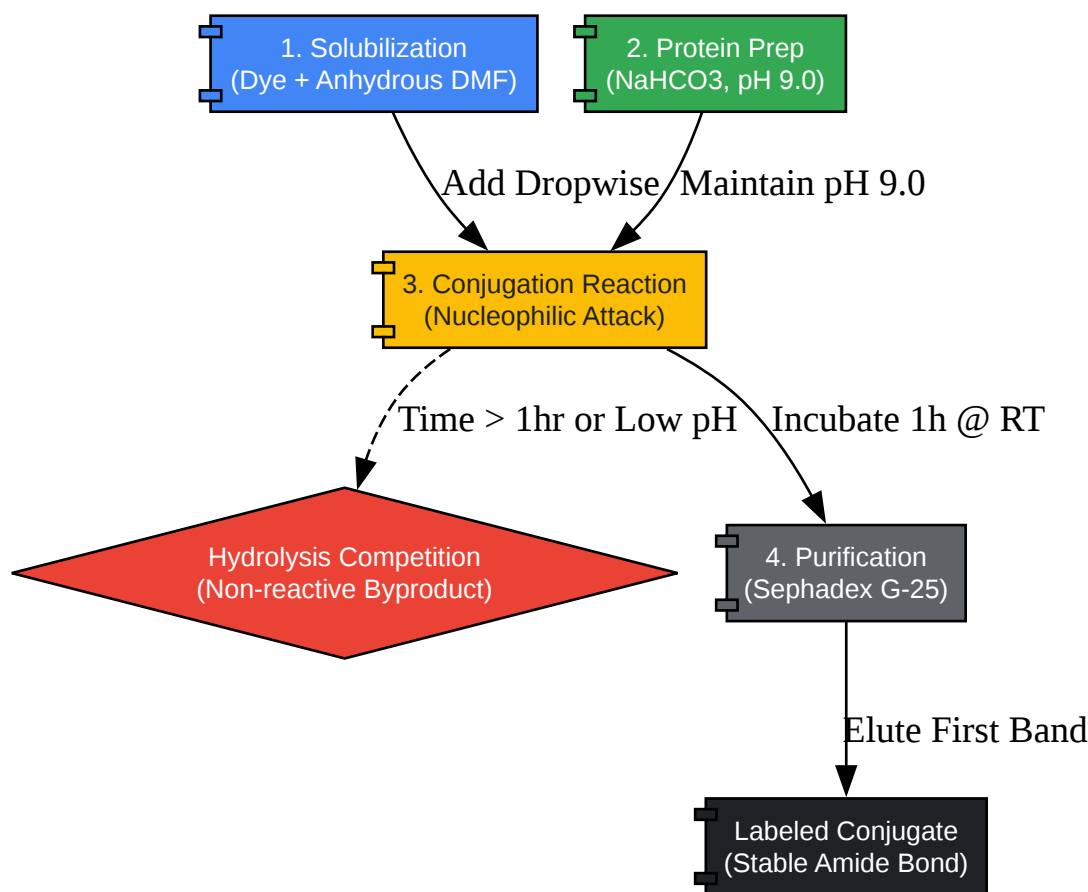
The "Reactive" component is an N-hydroxysuccinimide (NHS) ester.^{[5][6]} This chemistry is the industry standard for labeling owing to its specificity for primary amines.

Reaction Mechanism

The NHS ester on the fluorophore undergoes a nucleophilic attack by the

-amino group of lysine residues (or the N-terminus) on the target protein.

- Optimal pH: 8.3 – 9.0.
 - Why: The amine must be deprotonated () to act as a nucleophile. At neutral pH (7.0), lysine (pKa 10.5) is protonated () and unreactive. Raising the pH increases the fraction of reactive unprotonated amines.
- Competing Reaction (Hydrolysis): The NHS ester is moisture-sensitive. In aqueous buffers, it competes between reacting with the protein and hydrolyzing into a non-reactive carboxylic acid.
 - Implication: The reaction must be initiated immediately after mixing.



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Figure 2: Step-by-step conjugation workflow emphasizing the critical path against hydrolysis.

Experimental Protocol: Protein Labeling

Safety Note: Handle DMF and reactive dyes in a fume hood. Wear nitrile gloves.

Materials Required[2][3][4][6][7][8][9][10]

- **Fluorescent Red 731 Reactive** (Store at -20°C, desiccated).[3]
- Anhydrous DMF (Dimethylformamide) or DMSO. Do not use buffers containing amines (Tris, Glycine) as they will quench the reaction.
- Reaction Buffer: 50 mM Sodium Bicarbonate (), pH 9.0.

- Purification Column: Sephadex G-25 (PD-10) or Zeba Spin Desalting Columns.

Step-by-Step Procedure

- Protein Preparation:
 - Dissolve protein (e.g., IgG) in Reaction Buffer at 2–10 mg/mL.
 - Note: If protein is in Tris or PBS, dialyze into Bicarbonate buffer first.
- Dye Stock Preparation:
 - Dissolve 1 mg of Fluorescent Red 731 in 50 μ L anhydrous DMF (Conc: ~20 mg/mL or ~23 mM).
 - Critical: Prepare immediately before use. Do not store NHS-ester in solution.
- Conjugation:
 - Calculate the volume of dye needed for a 10–20 molar excess over the protein.
 - Add dye solution dropwise to the protein while stirring gently.^[4]
 - Incubate for 1 hour at Room Temperature (protected from light).
- Purification:
 - Equilibrate a Sephadex G-25 column with PBS (pH 7.2).^[4]
 - Load the reaction mixture.
 - Elute with PBS.^[4] The first colored band is the labeled protein (high MW). The second band (if visible) is free dye.

Quality Control: Degree of Labeling (DOL)

To ensure the conjugate is valid for experiments, calculate the Dye-to-Protein (D/P) ratio.

Formula:

Where:

- = Absorbance of conjugate at 736 nm.
- = Absorbance of conjugate at 280 nm.
- = 225,000 M

cm

.^[4]

- = Molar extinction coefficient of protein (e.g., IgG

210,000 M

cm

).

- CF (Correction Factor): Adjustment for the dye's absorbance at 280 nm. For Red 731, if unknown, estimate 0.04–0.05 (typical for cyanine-like NIR dyes) or determine experimentally.

Target DOL:

- Antibodies: 2–4 dyes per molecule. (Higher labeling may cause self-quenching and protein precipitation).

References

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